

Molecular formula and weight of Guanylthiourea

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An In-depth Technical Guide to Guanylthiourea

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **guanylthiourea**. The information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Core Properties of Guanylthiourea

Guanylthiourea, also known as amidinothiourea, is a small organic compound containing nitrogen and sulfur. Its fundamental chemical properties are summarized below.



Property	Value	References
Molecular Formula	C ₂ H ₆ N ₄ S	[1][2][3][4]
Molecular Weight	118.16 g/mol	[1][2][4][5]
CAS Number	2114-02-5	[1][3][5]
Appearance	White to off-white crystalline powder	[2][5]
Purity	Typically >98.0%	[2]
Melting Point	159.5 °C or higher	[5]
Solubility	Soluble in methanol, slightly soluble in water (approx. 3%), and insoluble in benzene, toluene, and xylenes (BTXs).	[5]

Experimental Protocols

A common method for the synthesis of **guanylthiourea** involves the reaction of N-cyanoguanidine (dicyandiamide) with hydrogen sulfide.[6][7][8] The following protocol is a generalized procedure based on established methods.

Materials:

- N-cyanoguanidine
- Hydrogen sulfide (gas)
- N-alkylpyrrolidone (e.g., N-methylpyrrolidone) as a solvent[7][8]
- Catalyst (e.g., amine, ammonia, or elemental sulfur)[7][8]
- Organic solvent for purification (e.g., toluene, methanol)[6][7][8]

Procedure:



- Reaction Setup: Dissolve N-cyanoguanidine in N-alkylpyrrolidone in a reaction vessel suitable for gas dispersion.
- Catalyst Addition: Introduce a catalytic amount of an amine, ammonia, or elemental sulfur to the mixture.[7][8]
- Gaseous reactant introduction: Bubble hydrogen sulfide gas through the solution. The reaction temperature is typically maintained between 70-120°C.[7][8]
- Reaction Monitoring: The reaction progress can be monitored by appropriate analytical techniques until the desired conversion is achieved.
- Product Isolation: Upon completion, the reaction mixture may form an addition compound of guanylthiourea and the N-alkylpyrrolidone solvent.[7][8] This can be decomposed by treatment with an organic solvent like toluene to precipitate the crude product.[7][8]
- Purification: The crude **guanylthiourea** can be further purified by recrystallization from a suitable solvent, such as methanol or an ethanol-water mixture, to yield colorless prisms.[6]

Characterization and Analysis

The synthesized **guanylthiourea** can be characterized using standard analytical techniques to confirm its identity and purity:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are used to elucidate the molecular structure.[9][10]
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups present in the molecule.[9][11]
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern. [9][10]
- Melting Point Analysis: To assess the purity of the synthesized compound.[5]
- Elemental Analysis: To determine the elemental composition (C, H, N, S) and compare it with the calculated values.



Biological and Chemical Significance

Thiourea derivatives, including **guanylthiourea**, are recognized for their wide range of biological activities and applications in chemical synthesis.

Potential Biological Activities:

- Antimalarial: Guanylthiourea has been identified as a pharmacophore unit in antifolate antimalarial agents.[12]
- Anticancer: Thiourea derivatives have shown potential as anticancer agents, with some compounds exhibiting activity against various cancer cell lines.[13][14]
- Antiviral: Certain chiral thioureas have demonstrated antiviral activity, for instance, against the tobacco mosaic virus.[11]
- General Antimicrobial: Various thiourea derivatives have been reported to possess antibacterial and antifungal properties.[15]

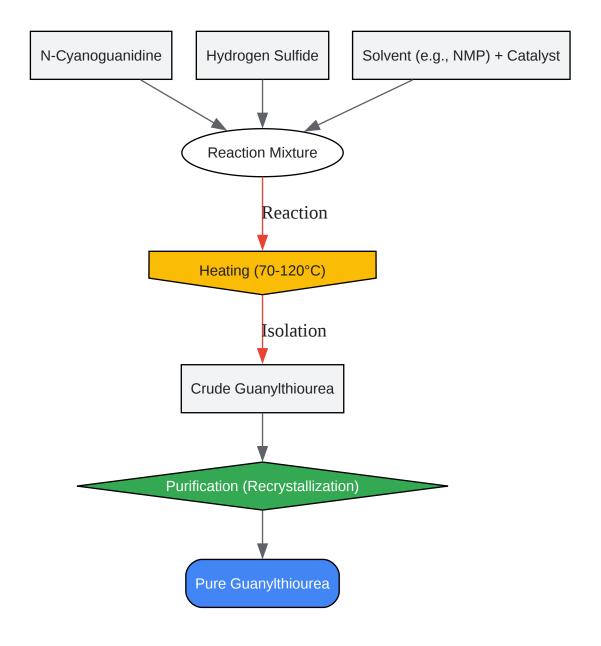
Chemical Applications:

- Raw Material: Guanylthiourea serves as a raw material for the synthesis of pharmaceuticals.[5]
- Corrosion Inhibitor: It is used in the manufacturing of metal surface treatment agents, such as rust inhibitors.[5]
- Wastewater Treatment: It can be used to remove residual chlorine in wastewater.

Visualized Workflows and Pathways

The following diagrams illustrate the synthesis workflow for **guanylthiourea** and a conceptual representation of its potential applications.

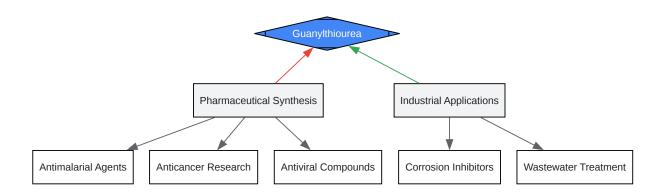




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Caption: Workflow for the Synthesis of Guanylthiourea.





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Caption: Conceptual Applications of Guanylthiourea.

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